

An In-depth Technical Guide to C.I. 53120 (Sulphur Yellow 2)

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Compound of Interest

Compound Name: C.I. Sulphur Yellow 2

Cat. No.: B074651

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For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. 53120, commercially known as Sulphur Yellow 2, is a sulphur dye used primarily in the textile industry.[1][2][3] Sulphur dyes are complex and heterogeneous mixtures of macromolecular compounds of indeterminate structure, characterized by the presence of sulfide and polysulfide linkages. They are produced by the reaction of aromatic compounds with sulfur or alkali polysulfides. This guide provides a comprehensive overview of the chemical and physical properties of C.I. 53120, its synthesis, and a discussion of its applications, with a particular focus on its relevance, or lack thereof, to the field of drug development.

Chemical Identity and Structure

Identifying a precise chemical structure for C.I. 53120 is challenging due to its nature as a complex mixture. Unlike well-defined small molecules, sulphur dyes do not have a single, definitive molecular formula or structure. The CAS registry number for Sulphur Yellow 2 is 1326-66-5.[1][4]

The manufacturing process involves the calcination of N,N'-diformyl-1,3-diamino-6-methylbenzene with sulfur at elevated temperatures.[1] This process leads to the formation of a complex mixture of polymeric molecules containing thiazole, thianthrene, and other sulfur-containing heterocyclic rings, which are responsible for the dye's color. While a definitive

structure is not available, a proposed representative monomeric unit can be inferred from the starting materials.

Note: Various sources provide conflicting molecular formulas for C.I. 53120. For instance, some databases list it as S₈ (cyclooctasulfur), which is incorrect and likely a misattribution. Other sources suggest formulas such as C₁₆H₁₀N₂Na₂O₇S₂ or C₁₆H₁₀N₂O₆S₂, but these are not consistently supported and lack corresponding structural information.

Physicochemical Properties

The physicochemical properties of C.I. 53120 are characteristic of sulphur dyes. It is a solid, typically in the form of a brown or yellow powder.^{[1][2]} It is insoluble in water but soluble in aqueous solutions of sodium sulfide, forming a leuco form that has an affinity for textile fibers.^{[1][2][3]}

Property	Value	Reference
Appearance	Yellow to brown powder	^{[1][2]}
Solubility in Water	Insoluble	^{[1][2][3]}
Solubility in Sodium Sulfide Solution	Soluble (forms a yellow-brown solution)	^{[1][2][3]}
Solubility in Concentrated Sulfuric Acid	Partially soluble, with precipitation upon dilution	^[1]

Experimental Protocols

Synthesis of C.I. 53120 (Sulphur Yellow 2)

The synthesis of Sulphur Yellow 2 is a high-temperature calcination process. A detailed experimental protocol, based on available literature, is as follows:

- Reactants: N,N'-diformyl-1,3-diamino-6-methylbenzene and elemental sulfur.
- Procedure: A mixture of the reactants is heated to a temperature range of 140-150 °C.
- The temperature is gradually increased to 218-220 °C over a period of 15 hours.

- During this process, a complex reaction involving sulfurization and condensation occurs, leading to the formation of the dye.
- The resulting product is a complex mixture of polymeric sulfur-containing compounds.

Dyeing Protocol for Cotton Fibers

Sulphur Yellow 2 is applied to cellulosic fibers like cotton using a reduction and oxidation process.

- **Reduction:** The dye is dissolved in a reducing bath containing sodium sulfide at an elevated temperature (typically 90-95 °C). This converts the insoluble dye into its water-soluble leuco form.
- **Dyeing:** The textile material is immersed in the dye bath, allowing the leuco dye to penetrate and adsorb onto the fibers.
- **Oxidation:** After dyeing, the textile is exposed to an oxidizing agent (e.g., air, sodium perborate, or sodium dichromate in an acidic solution) to convert the leuco dye back to its insoluble, colored form, fixing it within the fiber.
- **Washing:** The dyed material is thoroughly washed to remove any unfixed dye and residual chemicals.

Applications

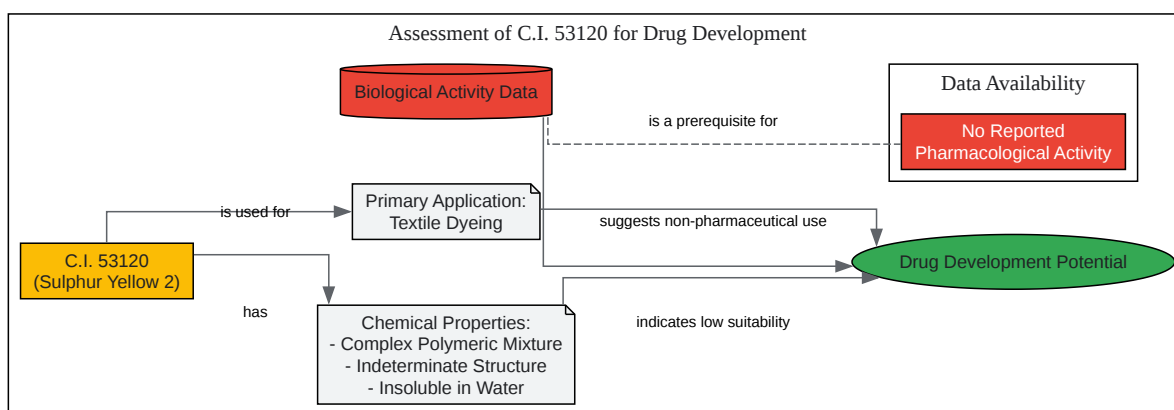
The primary and well-established application of C.I. 53120 is in the textile industry for dyeing cellulosic fibers such as cotton, hemp, and viscose.^[2]^[3] It is also used for coloring leather.^[3]

Relevance to Drug Development and Signaling Pathways

A comprehensive search of scientific literature and chemical databases reveals no documented applications of C.I. 53120, or Sulphur Yellow 2, in the field of drug development. Its complex, polymeric, and impure nature, along with its lack of specific biological targets, makes it an unlikely candidate for pharmaceutical applications.

There are no known signaling pathways associated with C.I. 53120 in the context of pharmacology or medicine. The chemical's primary interaction is with textile fibers through physical adsorption and mechanical trapping after oxidation.

The following diagram illustrates the logical relationship regarding the assessment of C.I. 53120 for drug development potential.



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Caption: Logical assessment of C.I. 53120's potential in drug development.

Conclusion

C.I. 53120, or Sulphur Yellow 2, is a sulphur dye with a long history of use in the textile industry. Its chemical nature as a complex, polymeric mixture of indeterminate structure, along with its insolubility in water, makes it suitable for dyeing cellulosic fibers but unattractive for pharmaceutical applications. There is no evidence in the scientific literature to suggest any biological activity or signaling pathway modulation by C.I. 53120 that would warrant its consideration as a drug candidate. For researchers in drug development, this compound is unlikely to be a fruitful area of investigation.

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